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Potassium Hydrogen Difluoride: A Versatile Fluorinating Agent in Organic Synthesis

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Compound of Interest		
Compound Name:	Potassium;hydron;difluoride	
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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Potassium hydrogen difluoride (KHF₂), also known as potassium bifluoride, has emerged as a practical and effective nucleophilic fluorinating agent in organic synthesis. Its ability to introduce fluorine atoms into organic molecules makes it a valuable tool in the development of pharmaceuticals, agrochemicals, and advanced materials, where the unique properties of fluorine can significantly enhance stability, bioavailability, and reactivity.[1] This document provides detailed application notes and experimental protocols for the use of KHF₂ in key fluorination reactions.

Introduction to Potassium Hydrogen Difluoride as a Fluorinating Agent

Potassium hydrogen difluoride is an ionic compound composed of a potassium cation (K^+) and a bifluoride anion (HF_2^-).[1] The bifluoride ion serves as the source of the nucleophilic fluoride for substitution reactions. KHF_2 is a white, crystalline solid that is more soluble in water than potassium fluoride (KF) and is often used in aqueous or biphasic reaction conditions. It offers a safer and more manageable alternative to gaseous hydrogen fluoride (KF).

The primary application of KHF₂ in organic synthesis is in nucleophilic fluorination reactions, where it is used to replace leaving groups such as halogens (CI, Br, I) or activated hydroxyl groups (e.g., sulfonates) with a fluorine atom.[1] This transformation is crucial for the synthesis



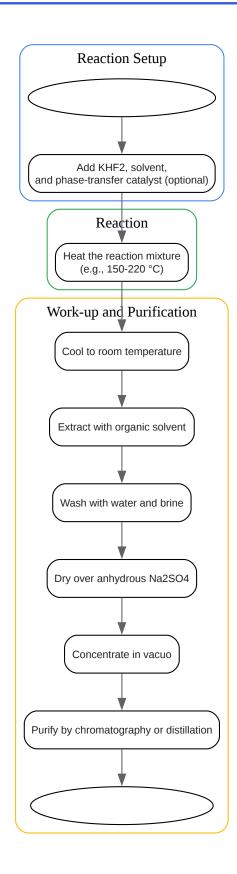
of a wide range of fluorinated organic compounds, including fluoroaromatics and aliphatic fluorides, which are often key precursors to complex bioactive molecules.[1]

Key Applications and Experimental Protocols Nucleophilic Aromatic Substitution (SNAr) of Aryl Halides

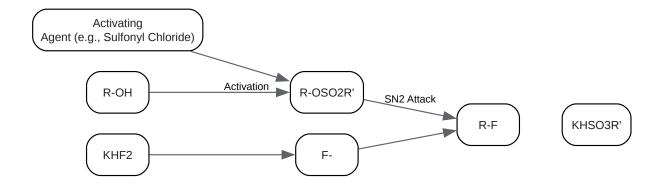
The introduction of fluorine into aromatic rings is a critical step in the synthesis of many pharmaceuticals and agrochemicals. KHF₂ can be employed as a nucleophilic fluoride source in the substitution of activated aryl chlorides and nitroarenes.

General Workflow for Nucleophilic Aromatic Substitution:









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References

- 1. Potassium Hydrogen Fluoride as an Intermediate in Chemical Production Foshan Nanhai Shuangfu Chemical Co., Ltd [df-chemicals.com]
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